

Formulation Strategies for Oral Insulin Using Salcaprozate Sodium (SNAC)[1]

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Compound of Interest

Compound Name: 8-(4-Hydroxybenzamido)octanoic acid

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Abstract & Strategic Overview

The oral delivery of insulin has historically been impeded by two primary barriers: rapid enzymatic degradation by pepsin in the stomach and poor permeability across the intestinal epithelium. Traditional strategies (enteric coatings, protease inhibitors) often fail because they release insulin in the small intestine where dilution prevents effective absorption gradients.

Salcaprozate Sodium (SNAC) fundamentally reverses this paradigm. Instead of bypassing the stomach, SNAC facilitates gastric absorption. It acts as a "transient permeation enhancer" and a "local buffering agent." By neutralizing the pH in the immediate microenvironment of the dissolving tablet, SNAC protects insulin from pepsin (which requires acidic pH for activation) and fluidizes the gastric epithelial membrane to allow transcellular passage.[1]

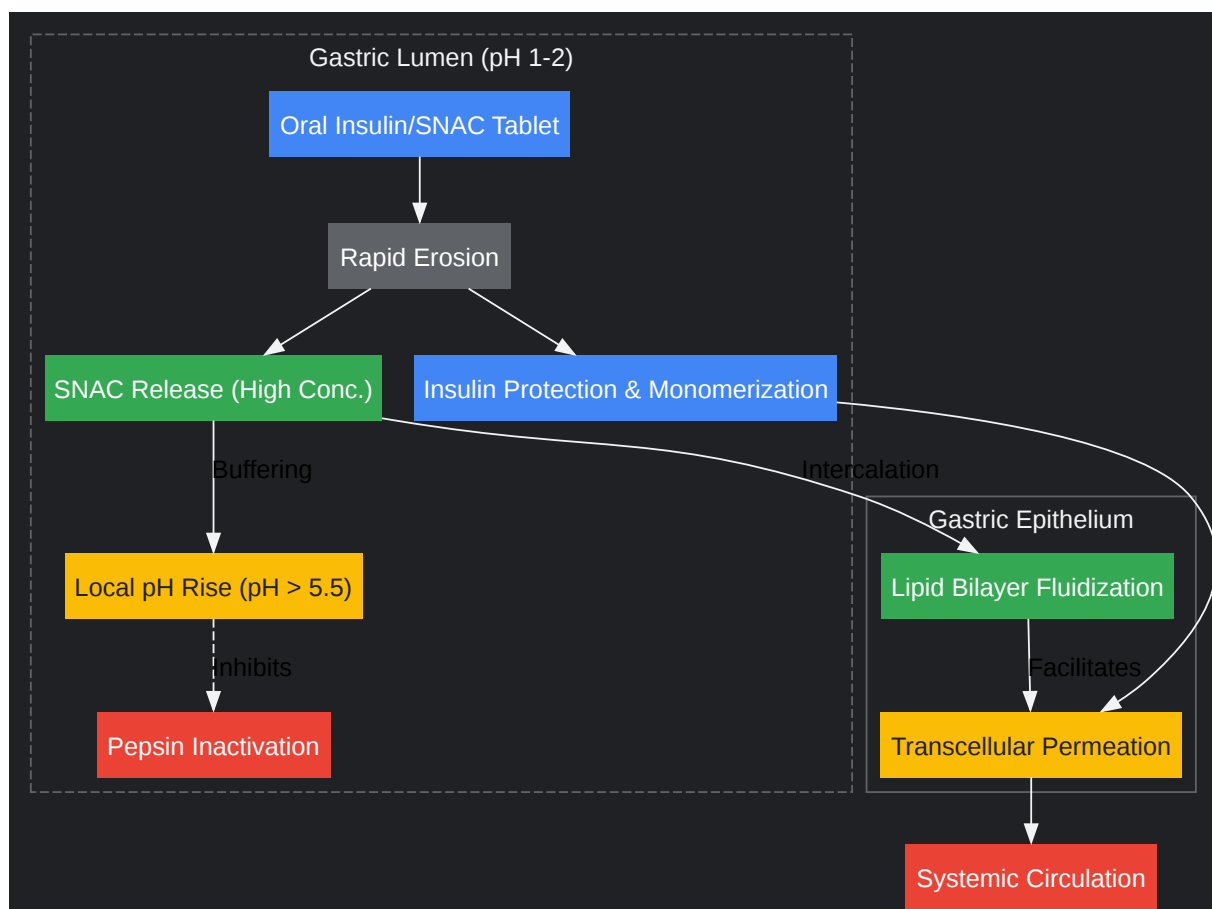
This guide details the formulation of a non-enteric coated oral insulin tablet using SNAC, mirroring the "Eligen™" technology principles used in FDA-approved oral semaglutide products.

Mechanism of Action: The "Stomach-First" Hypothesis

To formulate effectively, one must understand that SNAC is not a traditional surfactant that opens tight junctions. It is a carrier that relies on concentration-dependent effects.

Mechanistic Pathway[2][3]

- Tablet Erosion: The tablet rapidly erodes in the stomach.[2]
- pH Neutralization: 300 mg of SNAC releases locally, buffering the micro-environment to pH ~5.5–6.5.
- Pepsin Inactivation: Pepsin is irreversibly inactivated above pH 5, protecting the insulin payload.
- Complexation & Fluidization: SNAC forms non-covalent hydrophobic complexes with insulin monomers and inserts into the lipid bilayer, increasing membrane fluidity.
- Transcellular Absorption: Insulin permeates through the gastric cells (transcellular), not between them (paracellular).



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Figure 1: The SNAC-mediated gastric absorption pathway.[1] Note the critical role of local pH buffering in preventing enzymatic degradation.

Formulation Development Strategy

Critical Quality Attributes (CQAs)

Attribute	Target	Rationale
SNAC Dose	300 mg (Fixed)	Clinical data suggests ~300 mg is the "sweet spot" for creating the necessary pH buffer and concentration gradient.
Insulin Dose	5–15 mg (150–450 IU)	Oral bioavailability is low (~0.5–2%). High loading is required to achieve therapeutic plasma levels.
Tablet Hardness	10–15 kP	Must withstand handling but erode rapidly (<15 min) in the stomach.
Coating	NONE	Enteric coating defeats the mechanism. The tablet must release in the stomach.
Water Content	< 3%	Moisture can induce premature insulin degradation or SNAC crystallization changes.

Excipient Selection

- Binder: Povidone K90 (enhances dry binding without retarding release).
- Filler: Microcrystalline Cellulose (Avicel PH-101) or Mannitol (for rapid disintegration).
- Lubricant: Magnesium Stearate (keep low, <1%, to prevent hydrophobicity from slowing erosion).

Protocol: Manufacturing of SNAC-Insulin Tablets

Safety Note: Insulin is a potent hypoglycemic agent. SNAC is generally safe but should be handled with standard PPE.

Materials

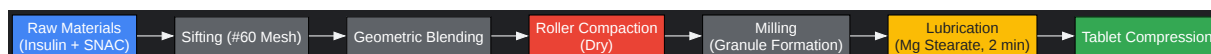
- Recombinant Human Insulin (Lyophilized powder).
- Salcaprozate Sodium (SNAC) - High purity (>98%).
- Microcrystalline Cellulose (MCC).
- Povidone K90.^{[3][4]}
- Magnesium Stearate.^{[4][5]}

Step-by-Step Methodology (Dry Granulation)

Rationale: Wet granulation is avoided to prevent moisture-induced degradation of insulin and hydrolysis of SNAC.

- Preparation of Insulin-SNAC Blend:
 - Calculate the ratio. A typical starting formulation is 300 mg SNAC + 10 mg Insulin.
 - Sifting: Pass SNAC and Insulin through a #60 mesh sieve to break agglomerates.
 - Geometric Dilution: Mix the insulin with an equal amount of SNAC, blend, then add remaining SNAC. This ensures homogeneity of the low-dose active (insulin).
- Excipient Addition:
 - Add MCC (approx. 50-100 mg per tablet to adjust weight) and Povidone (5-10 mg).
 - Blend in a V-blender for 15 minutes at 25 RPM.
- Roller Compaction (Dry Granulation):
 - Feed the powder blend into a roller compactor.
 - Parameters: Hydraulic pressure 30–50 bar; Roll speed 5–8 RPM.
 - Objective: Create ribbons with a density of ~0.8 g/mL.

- Milling:
 - Pass the compacted ribbons through an oscillating granulator (1.0 mm screen) to produce free-flowing granules.
- Final Lubrication:
 - Add Magnesium Stearate (0.5% w/w) to the granules.
 - Blend for only 2 minutes. Expert Insight: Over-blending MgSt covers the SNAC particles, delaying the rapid dissolution required for the "burst" pH effect.
- Compression:
 - Compress using 10mm round concave tooling.
 - Target Weight: ~450 mg (300 mg SNAC + 10 mg Insulin + Excipients).
 - Hardness: 10–12 kP.
 - Disintegration Time: Must be < 15 minutes in 0.1N HCl.



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Figure 2: Dry granulation workflow to ensure insulin stability and rapid tablet erosion.

Protocol: In Vivo Pharmacokinetic Evaluation (Rat Model)

Trustworthiness: This protocol includes specific controls to validate the SNAC mechanism (fasting and water volume).

Study Design

- Subject: Male Sprague-Dawley rats (250–300g).
- Groups (n=6):
 - Negative Control: Oral Insulin (10 mg/kg) in saline (No SNAC).
 - Positive Control: SC Insulin (1 IU/kg).
 - Test Group: Oral Insulin (10 mg/kg) + SNAC (300 mg/kg equivalent). Note: In rats, the SNAC dose is often scaled to ~200-400 mg/kg.

Procedure

- Fasting (Critical): Fast rats for 12 hours prior to dosing. Food interferes with the local concentration gradient of SNAC.
- Dosing:
 - Administer the tablet (or mini-tablet/powder blend in capsule) via oral gavage.
 - Water Volume: Administer with minimal water (e.g., 0.5 mL).
 - Expert Insight: Too much water dilutes the SNAC, preventing the local pH from rising above 5. The "concentration effect" is the key to efficacy.
- Sampling:
 - Collect blood from the tail vein at 0, 15, 30, 60, 120, and 240 minutes.
 - Note: SNAC absorption is rapid; T_{max} is usually 20–40 minutes.
- Analysis:
 - Measure Plasma Glucose (glucometer).[6]
 - Measure Plasma Insulin (Human Insulin ELISA - ensure no cross-reactivity with rat insulin).

Data Interpretation[2][3][4][5][7][8][9][10][11][12][13][14]

- Success Criteria: A sharp drop in blood glucose (20–40% reduction) within 30–60 minutes, accompanied by a spike in human insulin plasma concentration.
- Failure Mode: If glucose drops slowly or not at all, check the water volume used during dosing or the disintegration time of the tablet.

References

- Novo Nordisk A/S. (2019). Oral Semaglutide and SNAC Technology: Mechanism of Action.[2][4][7] Science Translational Medicine.[1]
- Buckley, S. T., et al. (2018).[1] Transcellular stomach absorption of a derivatized glucagon-like peptide-1 receptor agonist.[8] Science Translational Medicine, 10(467).
- Twarog, C., et al. (2019). Intestinal Permeation Enhancers for Oral Delivery of Macromolecules: A Comparison between Salcaprozate Sodium (SNAC) and Sodium Caprate (C10). Pharmaceutics, 11(2),[4] 78.
- Emisphere Technologies. (2020). Eligen® Technology Platform: Salcaprozate Sodium.[5]
- Lehr, C. M. (2021). Biological Barriers to Oral Protein Delivery.[5][9] European Journal of Pharmaceutics and Biopharmaceutics.[8]

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Sources

- 1. Salcaprozate Sodium (SNAC) As An Oral Absorption Enhancer: Mechanism, Clinical Validation, And Implications For Peptide Drug Delivery - Advanced Hair And Skin Solutions At DermaVue Skin Clinic, Kerala [dermavue.com]
- 2. Intestinal Permeation Enhancers for Oral Delivery of Macromolecules: A Comparison between Salcaprozate Sodium (SNAC) and Sodium Caprate (C10) - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net/)
- [4. The Synthesis of SNAC Phenolate Salts and the Effect on Oral Bioavailability of Semaglutide \[mdpi.com\]](https://www.mdpi.com/)
- [5. tdcommons.org \[tdcommons.org\]](https://tdcommons.org/)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net/)
- [7. SALCAPROZATE SODIUM \[drugs.ncats.io\]](https://www.drugs.ncats.io/)
- [8. diabetesjournals.org \[diabetesjournals.org\]](https://diabetesjournals.org/)
- [9. A new era for oral peptides: SNAC and the development of oral semaglutide for the treatment of type 2 diabetes - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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